

Navigating the Safe Disposal of N-formylvarenicline: A Procedural Guide

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Compound of Interest

Compound Name: **N-formylvarenicline**

Cat. No.: **B023991**

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **N-formylvarenicline**, a metabolite of Varenicline. Adherence to these protocols is essential for minimizing risks and complying with regulatory standards.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **N-formylvarenicline** is foundational to its safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₃ N ₃ O	[1][2][3]
Molecular Weight	239.27 g/mol	[1][2]
CAS Number	796865-82-2	[1]
Appearance	Pale Red to Pink Solid	[4][5]
Melting Point	203-205°C	[4]
Boiling Point	482.3 ± 45.0 °C (Predicted)	[4]
Density	1.399 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Slightly soluble in Chloroform, Dichloromethane, and Methanol.	[4][5]
Storage	Keep in a tightly closed container in a dry, well-ventilated place, such as a refrigerator.	[4][5][6][7]

Personal Protective Equipment (PPE) and Handling

Prior to handling **N-formylvarenicline**, it is imperative to be equipped with the appropriate personal protective equipment to prevent exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[6][8]
- Skin Protection: Chemical-resistant gloves and a lab coat or protective suit are necessary.[7][8]
- Respiratory Protection: Use a NIOSH-approved respirator, especially in cases of dust formation or inadequate ventilation.[8]
- Ventilation: Always handle **N-formylvarenicline** in a well-ventilated area, preferably within a laboratory fume hood.[6][8]

Emergency First Aid Procedures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[6][8]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[6][8]
- Eye Contact: Rinse eyes thoroughly with water for at least 15 minutes and consult a doctor. [6][8]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[6][8]

Step-by-Step Disposal Protocol

The disposal of **N-formylvarenicline** must be conducted in a manner that prevents its release into the environment. Do not dispose of this compound down the sink or in general waste.[9]

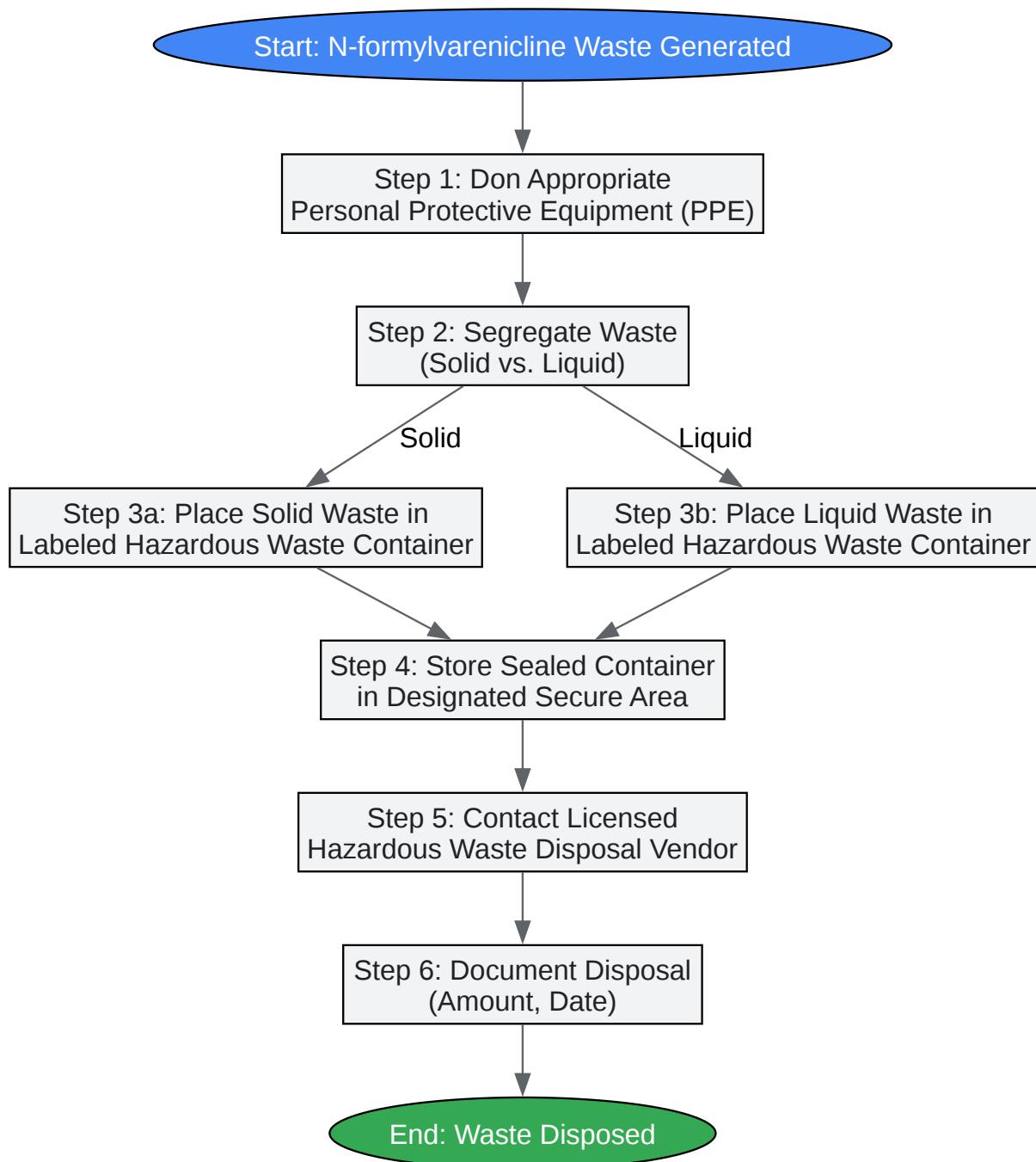
- Segregation: Isolate **N-formylvarenicline** waste from other laboratory waste streams. It should be treated as hazardous pharmaceutical waste.[9][10]
- Containerization:
 - Solid Waste: Place solid **N-formylvarenicline** waste and any contaminated materials (e.g., weighing paper, gloves) into a designated, clearly labeled, and sealable hazardous waste container.[8][9]
 - Liquid Waste: For solutions containing **N-formylvarenicline**, use a dedicated, leak-proof, and clearly labeled hazardous waste container.[9]
- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**N-formylvarenicline**," and any associated hazard symbols.[9]
- Storage: Store the sealed hazardous waste container in a designated, secure area away from incompatible materials.[7][9]
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous material disposal company.[6][8][9] This may

involve chemical incineration with an afterburner and scrubber.[6][8]

- Documentation: Maintain a detailed record of the amount of **N-formylvarenicline** disposed of, in accordance with institutional and regulatory requirements.[9]

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **N-formylvarenicline**.

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N-formylvarenicline Disposal Workflow

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